

# ATTO 590: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: ATTO 590

Cat. No.: B15599883

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An in-depth exploration of the chemical structure, properties, and applications of the rhodamine-based fluorescent dye, **ATTO 590**.

**ATTO 590** is a fluorescent label belonging to the rhodamine family of dyes. It is characterized by its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.[1][2][3] These properties make it a versatile and robust tool for a wide range of applications in life sciences research, particularly in high-resolution microscopy and single-molecule detection.[2][3] This guide provides a detailed overview of the chemical and physical properties of **ATTO 590**, along with experimental protocols for its use and visualizations of relevant workflows.

## Core Chemical Structure and Derivatives

**ATTO 590** is a moderately hydrophilic dye that is typically supplied as a mixture of two isomers with nearly identical spectroscopic properties.[2][3] The core structure of **ATTO 590** is based on a rhodamine scaffold. The chemical formula for the carboxy form of **ATTO 590** is  $C_{37}H_{39}ClN_2O_9$ , with a molecular weight of 691.17 g/mol. For covalent labeling of biomolecules, **ATTO 590** is available in several reactive forms, including N-hydroxysuccinimidyl (NHS) ester, maleimide, and alkyne derivatives.

The NHS ester of **ATTO 590** ( $C_{41}H_{42}ClN_3O_{11}$ ) reacts efficiently with primary amino groups, such as those found on proteins and amine-modified oligonucleotides.[4] The maleimide derivative (MW: 813 g/mol) is used for labeling molecules containing free thiol (sulfhydryl) groups, such as cysteine residues in proteins.[5][6] The alkyne form of **ATTO 590** is utilized in "click chemistry" reactions for specific and efficient labeling of azide-modified molecules.[2]

## Physicochemical and Spectroscopic Properties

The robust photophysical properties of **ATTO 590** make it a reliable choice for various fluorescence-based assays. The dye exhibits strong absorption with an excitation maximum around 593-594 nm and a high molar extinction coefficient of approximately  $120,000 \text{ M}^{-1}\text{cm}^{-1}$ . [7][8][9] Its emission maximum is in the orange-red region of the spectrum, at about 622-624 nm.[7][8] **ATTO 590** boasts a high fluorescence quantum yield of around 80% in aqueous solutions and a fluorescence lifetime of approximately 3.7 nanoseconds.[3]

| Property                                      | Value                                       | Reference |
|-----------------------------------------------|---------------------------------------------|-----------|
| Absorption Maximum ( $\lambda_{\text{abs}}$ ) | 593 - 594 nm                                | [7][8][9] |
| Emission Maximum ( $\lambda_{\text{em}}$ )    | 622 - 624 nm                                | [7][8]    |
| Molar Extinction Coefficient ( $\epsilon$ )   | $\sim 120,000 \text{ M}^{-1}\text{cm}^{-1}$ | [7][8]    |
| Fluorescence Quantum Yield ( $\Phi$ )         | $\sim 0.80$                                 |           |
| Fluorescence Lifetime ( $\tau$ )              | $\sim 3.7 \text{ ns}$                       | [3]       |
| Molecular Weight (Carboxy)                    | 691.17 g/mol                                |           |
| Molecular Weight (NHS Ester)                  | 788.24 g/mol                                |           |
| Molecular Weight (Maleimide)                  | 813 g/mol                                   | [5]       |

## Experimental Protocols and Applications

**ATTO 590** and its derivatives are widely used in various biochemical and cell biology applications, including fluorescence microscopy, flow cytometry, and in situ hybridization.[2][3]

### Protein Labeling with **ATTO 590** NHS Ester

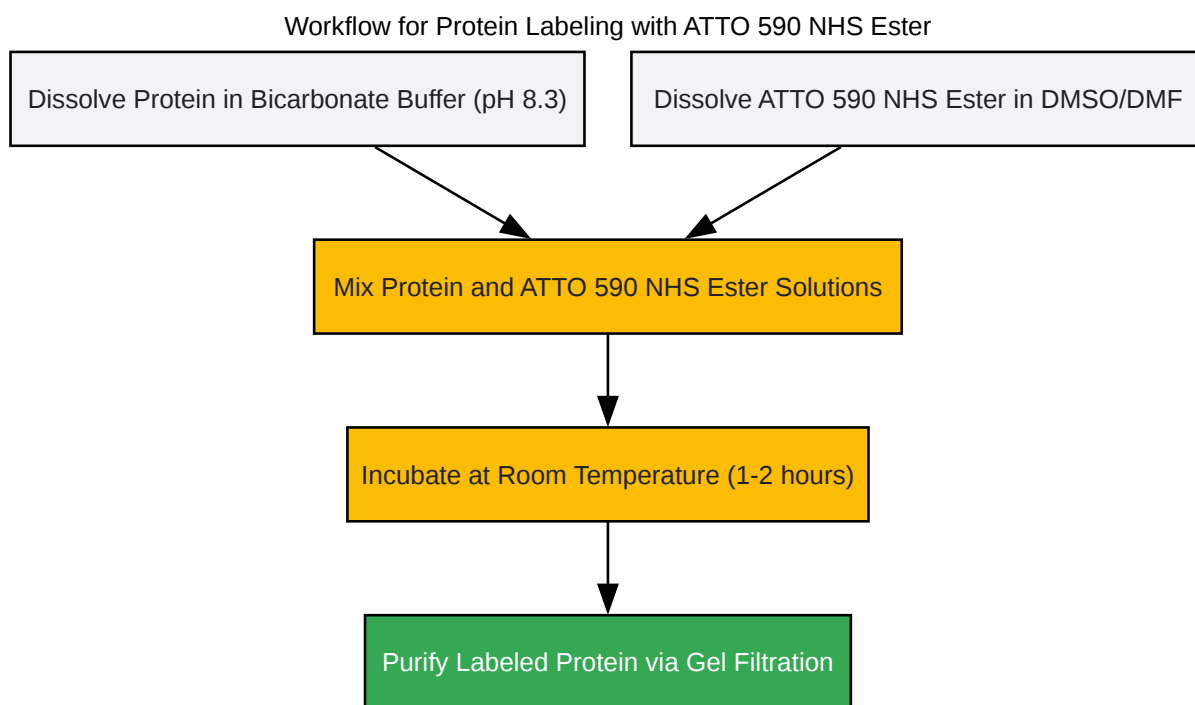
This protocol describes the general procedure for labeling proteins with **ATTO 590** NHS ester.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS)
- **ATTO 590** NHS ester
- Anhydrous, amine-free DMSO or DMF
- Sodium bicarbonate buffer (1 M, pH 8.3)
- Gel filtration column (e.g., Sephadex G-25)

Procedure:

- Dissolve the protein in a bicarbonate buffer (0.1 M, pH 8.3) to a concentration of 2 mg/mL.
- Immediately before use, dissolve the **ATTO 590** NHS ester in DMSO or DMF to a concentration of 2 mg/mL.
- Add the dissolved **ATTO 590** NHS ester to the protein solution. The optimal molar ratio of dye to protein should be determined empirically.
- Incubate the reaction for 1-2 hours at room temperature with gentle stirring.
- Separate the labeled protein from the unreacted dye using a gel filtration column.



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### Protein Labeling Workflow

## Staining of F-actin with ATTO 590-Phalloidin

This protocol outlines the steps for visualizing filamentous actin (F-actin) in fixed and permeabilized cells using a phalloidin conjugate of **ATTO 590**.

#### Materials:

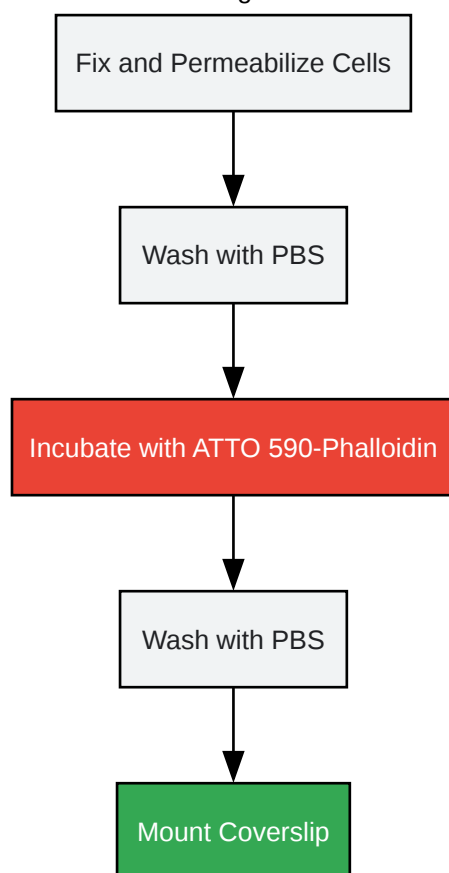
- Fixed and permeabilized cells on coverslips
- **ATTO 590**-phalloidin
- Phosphate-buffered saline (PBS)
- Mounting medium

#### Procedure:

- Wash the fixed and permeabilized cells twice with PBS.

- Prepare the staining solution by diluting **ATTO 590**-phalloidin in PBS to the desired concentration (typically 100-200 nM).
- Add the staining solution to the cells and incubate for 20-30 minutes at room temperature, protected from light.
- Wash the cells three times with PBS.
- Mount the coverslips onto microscope slides using a suitable mounting medium.

Workflow for F-Actin Staining with ATTO 590-Phalloidin



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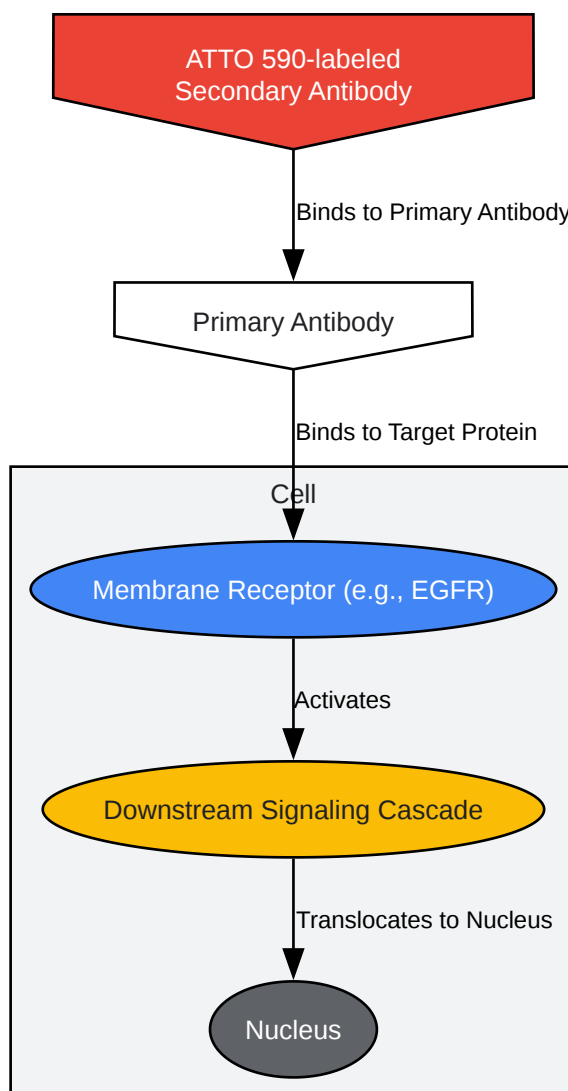
#### F-Actin Staining Workflow

## Visualization of Signaling Pathways

Fluorescently labeled biomolecules are instrumental in elucidating complex cellular signaling pathways. For instance, an antibody targeting a key signaling protein, such as the Epidermal

Growth Factor Receptor (EGFR), can be labeled with **ATTO 590**. This allows for the visualization of the receptor's localization and trafficking within the cell upon stimulation, providing insights into the activation of downstream signaling cascades like the Ras-Raf-MEK-ERK pathway.[1][10]

#### Immunofluorescence Detection of a Signaling Protein



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#### Signaling Pathway Visualization

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